

# Physical characteristics of (R)-(-)-5-Hexen-2-ol boiling point and density

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (R)-(-)-5-Hexen-2-ol

Cat. No.: B103396

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## A Technical Guide to the Physical Characteristics of (R)-(-)-5-Hexen-2-ol

This document provides an in-depth overview of the key physical characteristics of **(R)-(-)-5-Hexen-2-ol**, with a specific focus on its boiling point and density. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical Identity

**(R)-(-)-5-Hexen-2-ol** is a chiral secondary alcohol.

- Chemical Formula: C<sub>6</sub>H<sub>12</sub>O<sup>[1]</sup><sup>[2]</sup>
- Molecular Weight: 100.16 g/mol <sup>[1]</sup>
- CAS Number: 17397-29-4<sup>[1]</sup>
- Structure:
  - SMILES: C--INVALID-LINK--CCC=C
  - InChI Key: LNPNXWKVAFKIBX-ZCFIWIBFSA-N

## Physical Properties Data

The physical properties of **(R)-(-)-5-Hexen-2-ol** are critical for its handling, purification, and use in various chemical processes. The boiling point and density are summarized below.

Physical Property	Value	Conditions	Source
Boiling Point	130-131 °C	at 760 mmHg (lit.)	
140.1 °C	at 760 mmHg	[3]	
Density	0.828 g/mL	at 25 °C (lit.)	
0.83 g/mL	Not Specified	[3]	
Refractive Index	n <sub>20/D</sub> 1.4320	at 20 °C	

## Experimental Protocols

The determination of boiling point and density for a liquid organic compound like **(R)-(-)-5-Hexen-2-ol** follows established laboratory procedures. While the specific experimental reports for this compound's determination are not detailed in the provided literature, the following represents standard methodologies.

### 3.1. Determination of Boiling Point (Micro-Boiling Point Method)

This method is suitable for small quantities of a liquid.

- Apparatus: Capillary tube (sealed at one end), thermometer, a small test tube (boiling tube), heating bath (e.g., oil bath), and a stand with a clamp.
- Procedure:
  - A small volume of the **(R)-(-)-5-Hexen-2-ol** sample is placed into the boiling tube.
  - The capillary tube is placed into the boiling tube with its open end submerged in the liquid and the sealed end upwards.[4]

- The boiling tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is immersed in a heating bath.
- The bath is heated slowly. As the temperature approaches the boiling point, air trapped in the capillary tube will bubble out.[4]
- The heat is increased until a steady stream of bubbles emerges from the capillary tube.
- The heating is then stopped. The liquid will begin to cool.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.[4]

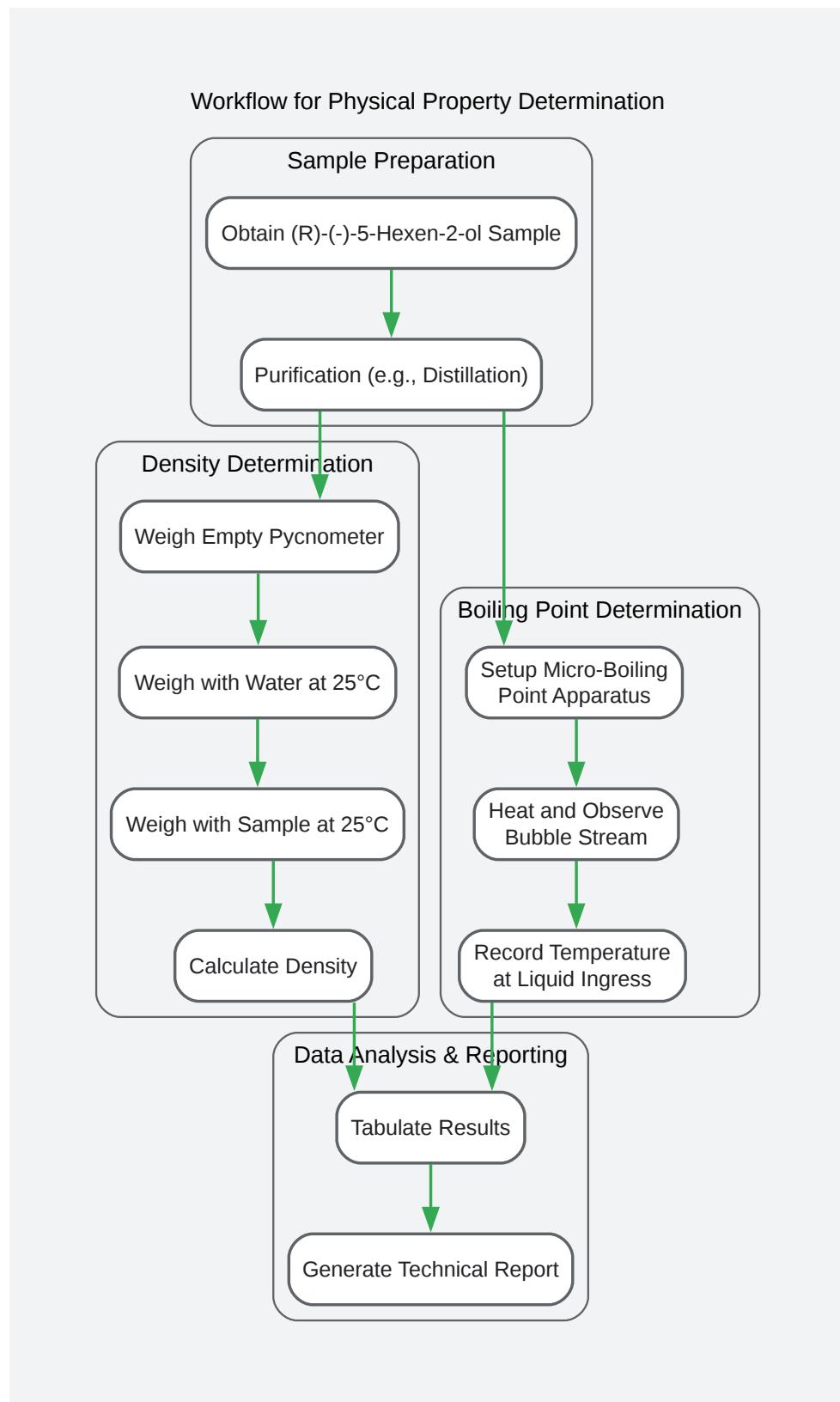
### 3.2. Determination of Density

The density of a liquid is typically determined using a pycnometer or a digital density meter.

- Apparatus: Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary), analytical balance, and a constant temperature water bath.
- Procedure:
  - The empty pycnometer is cleaned, dried, and its mass is accurately weighed ( $m_1$ ).
  - The pycnometer is filled with distilled water and placed in a constant temperature bath set to a specific temperature (e.g., 25 °C) until it reaches thermal equilibrium. The mass is then recorded ( $m_2$ ).
  - The pycnometer is emptied, dried, and then filled with the **(R)-(-)-5-Hexen-2-ol** sample.
  - The filled pycnometer is again brought to the same constant temperature in the water bath, and its mass is recorded ( $m_3$ ).
  - The density of the sample ( $\rho_{\text{sample}}$ ) is calculated using the formula:  $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$  where  $\rho_{\text{water}}$  is the known density of water at the experimental temperature.

## Workflow Visualization

The logical flow for the characterization of the physical properties of a chemical sample is depicted below.



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Caption: Workflow for determining the boiling point and density of a liquid chemical sample.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)